

Technical Support Center: 5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde

Cat. No.: B1352768

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential safety data, handling protocols, and emergency procedures for **5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde** (CAS Number: 39689-04-8). Due to limited specific toxicological data for this compound, information from structurally similar molecules is included for a comprehensive safety assessment.

Safety Data Summary

The primary Safety Data Sheet (SDS) for **5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde** lacks detailed quantitative data. Therefore, the following tables include information from the direct SDS where available, supplemented by data from related compounds such as 5-(4-Chlorophenyl)-2-furaldehyde and general furfural derivatives to provide a broader safety perspective.

Physical and Chemical Properties

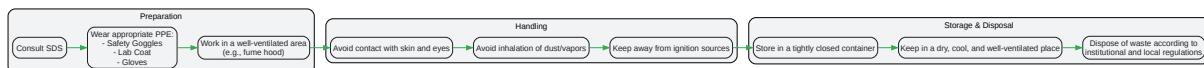
Property	5-[(4-Chlorophenyl)sulfonyl]-2-furaldehyde	5-(4-Chlorophenyl)-2-furaldehyde	Furfural (Analogue)
CAS Number	39689-04-8[1][2]	34035-03-5[3][4]	98-01-1
Molecular Formula	C ₁₁ H ₇ ClO ₂ S[2]	C ₁₁ H ₇ ClO ₂ [3]	C ₅ H ₄ O ₂
Appearance	Solid[1]	Pale brown needles[4]	Yellow to brown liquid[5]
Melting Point	No data available[1]	128-131 °C[4]	-36 °C[5]
Boiling Point	No data available[1]	Not available	162 °C[5]
Density	No data available	Not available	1.16 g/cm ³ at 25 °C
Flash Point	No data available	Not available	60 °C[5]

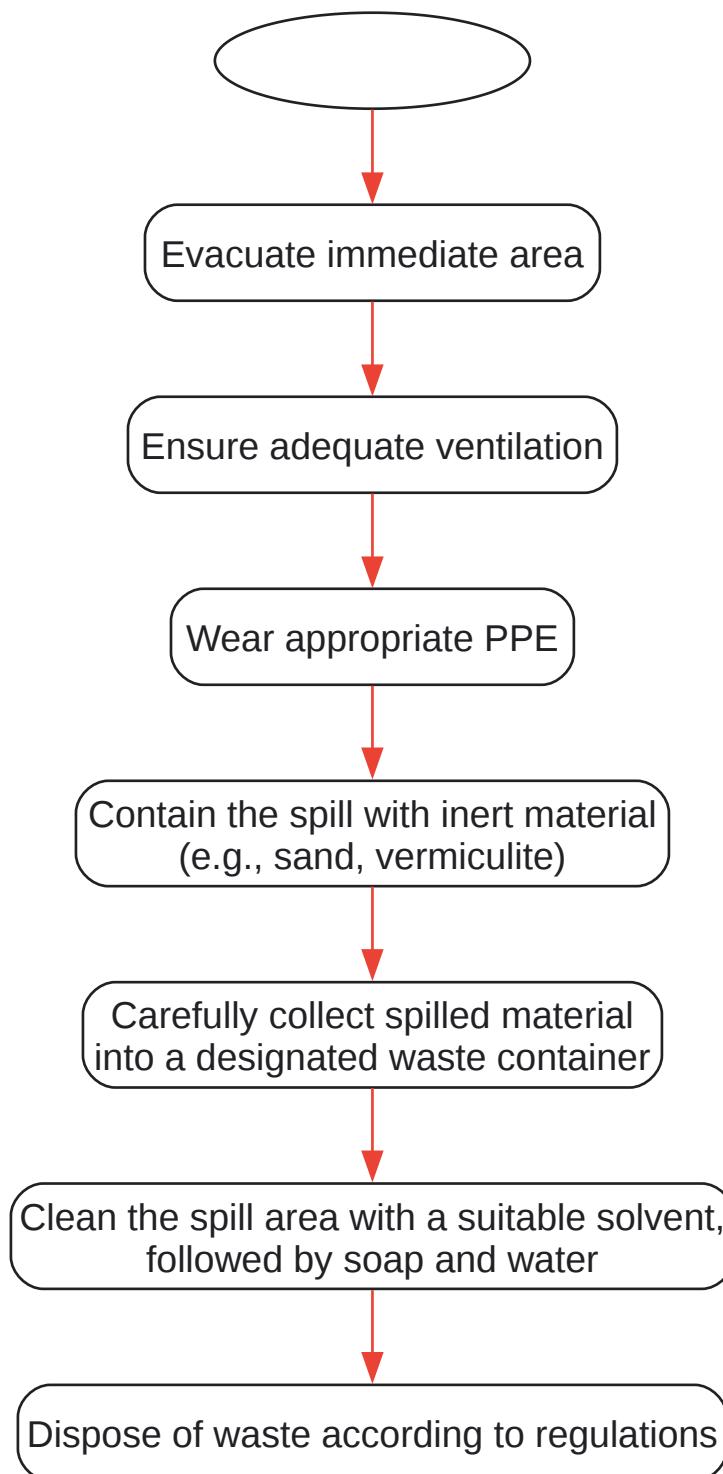
Toxicity and Hazard Information

Hazard	5-[(4-Chlorophenyl)sulfonyl]-2-furaldehyde	5-(4-Chlorophenyl)-2-furaldehyde	Furfural (Analogue)
GHS Hazard Statements	No known hazard specified in provided SDS ^[1]	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation ^{[3][5]}	H226: Flammable liquid and vaporH301: Toxic if swallowedH312: Harmful in contact with skinH315: Causes skin irritationH319: Causes serious eye irritationH330: Fatal if inhaledH335: May cause respiratory irritationH351: Suspected of causing cancerH401: Toxic to aquatic lifeH412: Harmful to aquatic life with long lasting effects ^[6]
Signal Word	Not specified	Warning ^{[3][5]}	Danger
Acute Toxicity (Oral)	No data available ^[1]	Not available	LD50: 65 mg/kg (rat) ^[5]
Carcinogenicity	No data available ^[1]	Not specified	Suspected of causing cancer ^[6]

Experimental Protocols and Safety Procedures

Standard Handling Procedure



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References

- 1. combi-blocks.com [combi-blocks.com]
- 2. pschemicals.com [pschemicals.com]
- 3. 5-(4-Chlorophenyl)-2-furaldehyde | C11H7ClO2 | CID 676184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-(4-CHLOROPHENYL)-2-FURALDEHYDE | 34035-03-5 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Support Center: 5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1352768#5-4-chlorophenyl-sulfanyl-2-furaldehyde-msds-and-safety-data>

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